

Iso-isariin B CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iso-isariin B*

Cat. No.: *B15559258*

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An In-depth Technical Guide to Iso-isariin B

For Researchers, Scientists, and Drug Development Professionals

Abstract

Iso-isariin B is a naturally occurring cyclodepsipeptide, a class of compounds characterized by a cyclic structure containing both amino and hydroxy acids. First isolated from the entomopathogenic fungus *Beauveria felina*, **Iso-isariin B** has demonstrated notable insecticidal activity, positioning it as a compound of interest for the development of novel bio-insecticides. This technical guide provides a comprehensive overview of **Iso-isariin B**, including its chemical properties, biological activity, and the methodologies for its isolation and characterization. While its primary reported activity is insecticidal, its classification as a cyclodepsipeptide suggests potential for a broader range of biological effects, including antifungal properties, which warrants further investigation.

Chemical and Physical Properties

Iso-isariin B is a complex molecule with a well-defined chemical structure. The primary identifiers and properties are summarized in the table below. There is some discrepancy in the reported CAS numbers for **Iso-isariin B**. The original isolation was reported in 2011, and the CAS number 1290627-99-4 is widely associated with this initial discovery.^{[1][2][3][4][5]} A later report in 2021, detailing the re-isolation of **Iso-isariin B** from a different fungal source, is associated with the CAS number 2326436-93-3. Researchers are advised to consider both numbers when sourcing this compound.

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₅₃ N ₅ O ₇	
Molecular Weight	595.77 g/mol	
CAS Number(s)	1290627-99-4; 2326436-93-3	
Class	Cyclodepsipeptide	

Biological Activity and Potential Applications

The primary reported biological activity of **Iso-isariin B** is its insecticidal effect. However, the broader class of cyclodepsipeptides is known for a wide spectrum of bioactivities, suggesting that **Iso-isariin B** may have other potential applications.

Insecticidal Activity

Iso-isariin B has demonstrated potent insecticidal activity against the grain weevil, *Sitophilus* spp. This activity is a key feature of the compound and is the most well-documented of its biological effects.

Target Organism	Metric	Value	Source(s)
<i>Sitophilus</i> spp.	LD ₅₀	10 µg/mL	

It is important to distinguish **Iso-isariin B** from the similarly named "isariin B". An earlier study from 1981 reported that isariin B was inactive against the larvae of *Galleria mellonella*, while isariins C and D showed insecticidal properties. This highlights the structural specificity required for the insecticidal action of these related compounds.

Antifungal Potential

While specific minimum inhibitory concentration (MIC) values for **Iso-isariin B** against fungal pathogens have not been prominently reported in the available literature, its classification as a cyclodepsipeptide suggests it may possess antifungal properties. Many cyclodepsipeptides are known to exhibit antifungal activity. Furthermore, a related compound, isaridin H, isolated alongside **Iso-isariin B** from *Amphichorda guana*, demonstrated significant antifungal activity

against *Botrytis cinerea* and *Alternaria solani*. This suggests that **Iso-isariin B** should be considered a candidate for antifungal screening programs.

Experimental Protocols

The following sections detail the methodologies for the isolation and structural elucidation of **Iso-isariin B**, based on the foundational work of Langenfeld et al. (2011).

Fungal Strain and Fermentation

- **Organism:** *Beauveria felina* is the fungal species from which **Iso-isariin B** was first isolated.
- **Cultivation Medium:** The fungus is typically cultured on a solid-state medium, such as rice, to encourage the production of secondary metabolites.
- **Incubation:** The cultures are incubated under controlled conditions of temperature and humidity for a period sufficient to allow for fungal growth and metabolite production.

Extraction and Isolation

The extraction and isolation of **Iso-isariin B** involves a multi-step process to separate the compound from the fungal biomass and culture medium.

Figure 1. Workflow for the extraction and isolation of **Iso-isariin B**.

Structure Elucidation

The chemical structure of **Iso-isariin B** was determined using a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the elemental composition of the molecule. MS/MS fragmentation patterns provide information about the sequence of amino and hydroxy acids in the cyclic structure.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Extensive 2D-heteronuclear NMR experiments, such as HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation), are employed to establish the connectivity of atoms within the molecule and to determine the final three-dimensional structure.

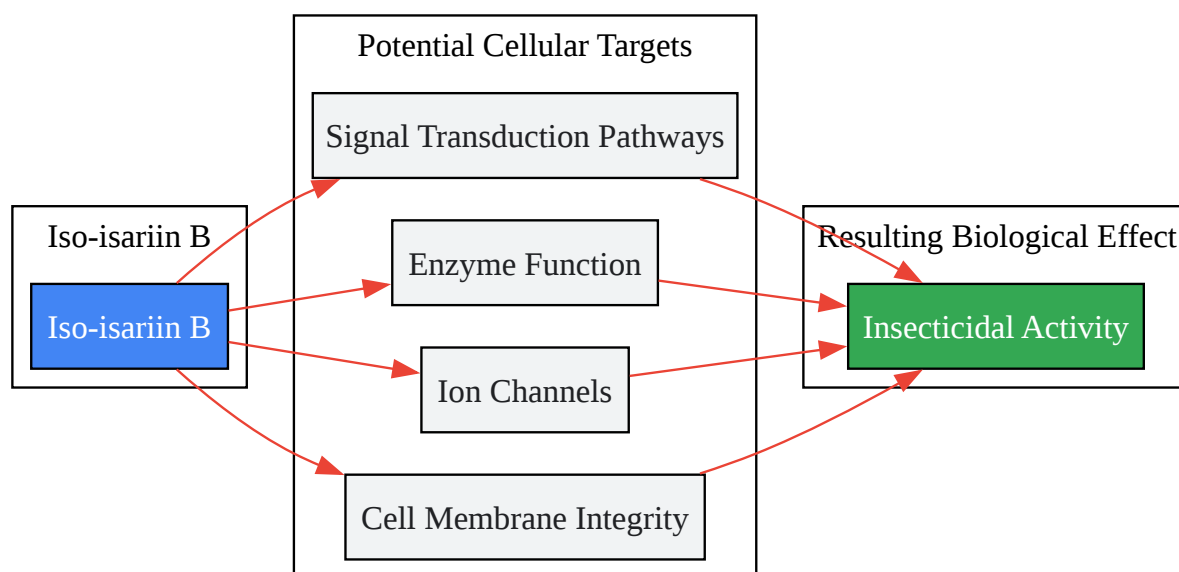
Potential Mechanism of Action and Signaling Pathways

The precise molecular targets and signaling pathways affected by **Iso-isariin B** have not been fully elucidated. However, based on the known mechanisms of other cyclodepsipeptides, several possibilities can be proposed.

Cyclodepsipeptides are known to interact with a variety of cellular components and can disrupt cellular processes. Their ionophoric properties, the ability to transport ions across biological membranes, can lead to a disruption of cellular ion homeostasis, which can be cytotoxic.

For their insecticidal activity, potential mechanisms could involve:

- Disruption of the insect midgut epithelial cell membranes.
- Inhibition of essential enzymes in the insect.
- Interference with neurotransmission.



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Figure 2. Postulated mechanism of action for **Iso-isariin B**.

Further research is required to identify the specific molecular targets of **Iso-isariin B** and to delineate the signaling pathways that are modulated by this compound to exert its insecticidal effects. Understanding these mechanisms will be crucial for the development of targeted and effective pest control strategies.

Conclusion

Iso-isariin B is a promising natural product with demonstrated insecticidal activity. This technical guide has summarized the current knowledge regarding its chemical properties, biological activity, and the experimental protocols for its study. While its insecticidal properties are the most prominent, its classification as a cyclodepsipeptide suggests that further investigation into other bioactivities, such as antifungal effects, is warranted. The detailed methodologies provided herein should serve as a valuable resource for researchers in the fields of natural product chemistry, drug discovery, and agricultural science who are interested in exploring the potential of **Iso-isariin B** and related compounds. Future research should focus on elucidating its precise mechanism of action and exploring its full spectrum of biological activities.

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- To cite this document: BenchChem. [Iso-isariin B CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559258#iso-isariin-b-cas-number-and-molecular-formula]

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